

# 2,5-Dimethylbenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2,5-Dimethylbenzoic acid

Cat. No.: B030941

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## Technical Guide: 2,5-Dimethylbenzoic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **2,5-Dimethylbenzoic acid**, a dimethylbenzoic acid where the two methyl groups are located at positions 2 and 5.<sup>[1]</sup> It is a metabolite of pseudocumene (1,2,4-trimethylbenzene).<sup>[2]</sup>

## Molecular Data

The fundamental molecular characteristics of **2,5-Dimethylbenzoic acid** are summarized below. This data is essential for a variety of applications, including analytical chemistry, reaction stoichiometry, and formulation development.

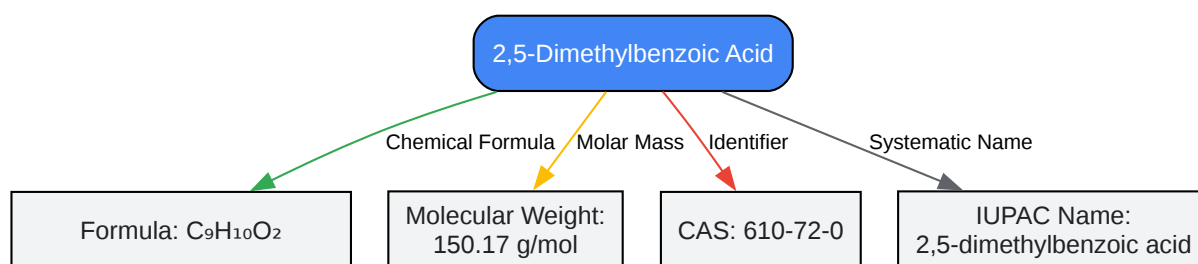
Parameter	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	PubChem[1], NIST[3][4]
Molecular Weight	150.17 g/mol	PubChem[1]
150.1745 g/mol	NIST[3][4]	
Exact Mass	150.068079557 Da	PubChem[1]
IUPAC Name	2,5-dimethylbenzoic acid	PubChem[1]
CAS Registry Number	610-72-0	NIST[3][4]
Synonyms	Isoxylic acid, 2-Carboxy-1,4-dimethylbenzene	NIST[3][4]

## Experimental Protocols

This document focuses on the intrinsic molecular properties of **2,5-Dimethylbenzoic acid**. As such, detailed experimental protocols for its synthesis or use in signaling pathways are not within the scope of this guide. For purification methods, a common procedure involves steam distillation followed by crystallization from ethanol or water.[2]

## Visualized Molecular Information

The following diagram provides a logical representation of the key molecular identifiers for **2,5-Dimethylbenzoic acid**.



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Caption: Core molecular properties of **2,5-Dimethylbenzoic acid**.

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## References

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- 3. Benzoic acid, 2,5-dimethyl- [webbook.nist.gov]
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